

Commercial Sources and Availability of Famotidine-d4: A Technical Guide

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Compound of Interest

Compound Name: Famotidine-d4

Cat. No.: B15561312

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial sources, availability, and key applications of **Famotidine-d4**. It is intended to serve as a valuable resource for researchers and professionals engaged in drug development and bioanalytical studies. This document includes a summary of commercial suppliers, detailed experimental protocols for its use as an internal standard, and diagrams illustrating its mechanism of action and analytical workflows.

Introduction to Famotidine-d4

Famotidine-d4 is a deuterated analog of Famotidine, a potent histamine H2 receptor antagonist used to treat conditions caused by excess stomach acid. The replacement of four hydrogen atoms with deuterium atoms results in a stable, isotopically labeled compound with a higher molecular weight. This key feature makes **Famotidine-d4** an ideal internal standard for quantitative bioanalysis by mass spectrometry, as it exhibits similar chemical and physical properties to the unlabeled drug but is distinguishable by its mass-to-charge ratio (m/z).

Commercial Availability

A number of chemical suppliers offer **Famotidine-d4** for research purposes. The available products vary in terms of purity, pack size, and price. The following table summarizes the offerings from several prominent suppliers.

Supplier	Product Code	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Pack Sizes
MedChem Express	HY-112048S	2707433-64-3	C ₈ H ₁₁ D ₄ N ₇ O ₂ S ₃	341.47	>98%	1 mg, 5 mg, 10 mg, 50 mg
LGC Standards	TRC-F102253	Unlabeled: 76824-35-6	C ₈ H ₁₁ D ₄ N ₇ O ₂ S ₃	341.47	>95% (HPLC)	1 mg, 10 mg
Clearsynth	CS-O-15224	2707433-64-3	C ₈ H ₁₁ D ₄ N ₇ O ₂ S ₃	341.47	Not specified	1 mg, 2.5 mg, 5 mg, 10 mg, 25 mg
Simson Pharma	F100014	Unlabeled: 76824-35-6	C ₈ H ₁₁ D ₄ N ₇ O ₂ S ₃	341.47	Not specified	Inquire for pack sizes
Pharmaffiliates	PA STI 040570	Not Available	C ₈ H ₁₁ D ₄ N ₇ O ₂ S ₃	341.47	Not specified	Inquire for pack sizes
Santa Cruz Biotechnology	sc-219488	Unlabeled: 76824-35-6	C ₈ H ₁₁ D ₄ N ₇ O ₂ S ₃	341.47	Not specified	Inquire for pack sizes
Alentris Research	ALN-F008D01	Not Available	C ₈ H ₁₁ D ₄ N ₇ O ₂ S ₃	341.5	Not specified	Inquire for pack sizes

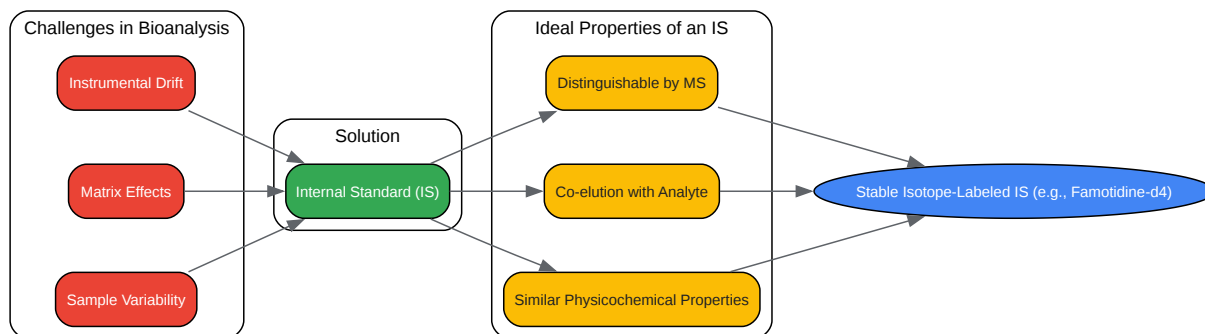
Note: Pricing information is subject to change and is best obtained directly from the suppliers. The CAS number for the deuterated compound may not always be provided; in such cases, the CAS number for the unlabeled Famotidine is often referenced.

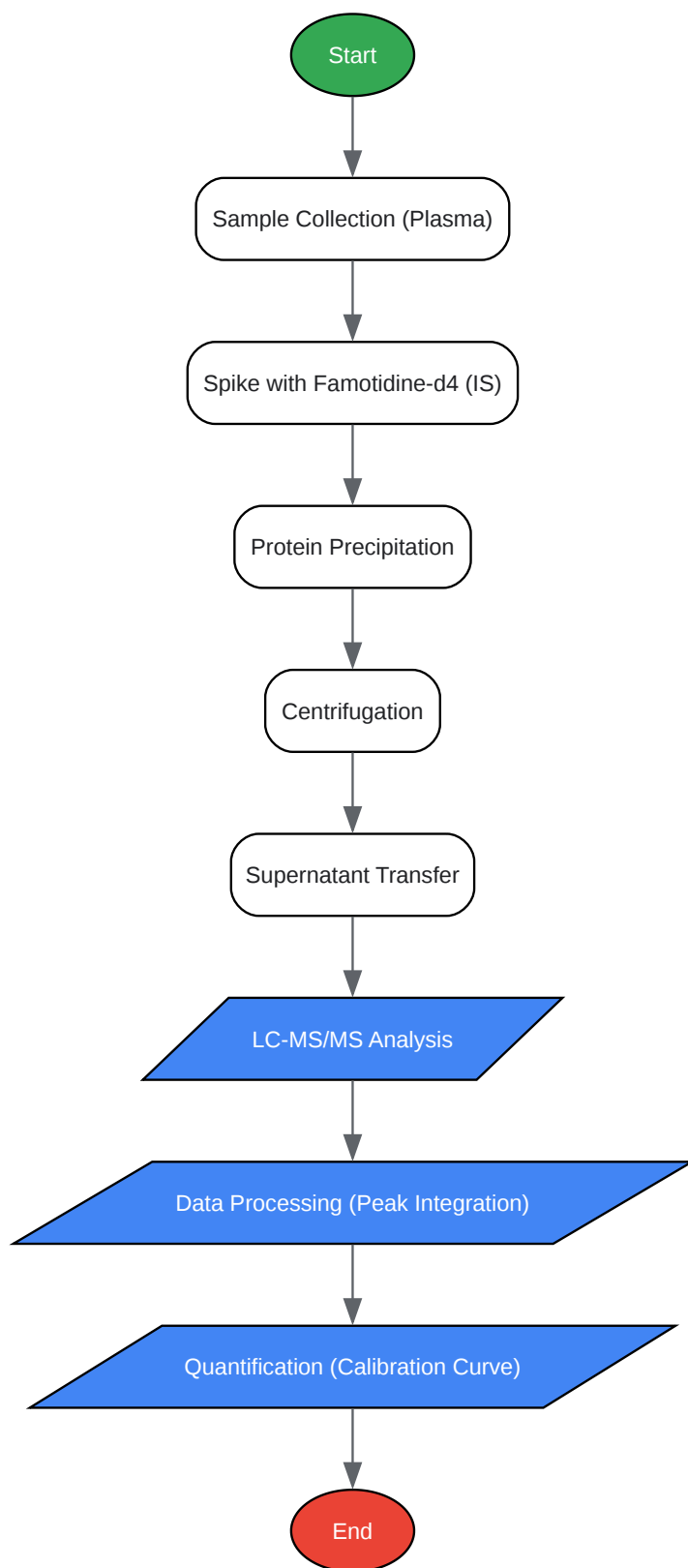
Application in Bioanalytical Methods: Use as an Internal Standard

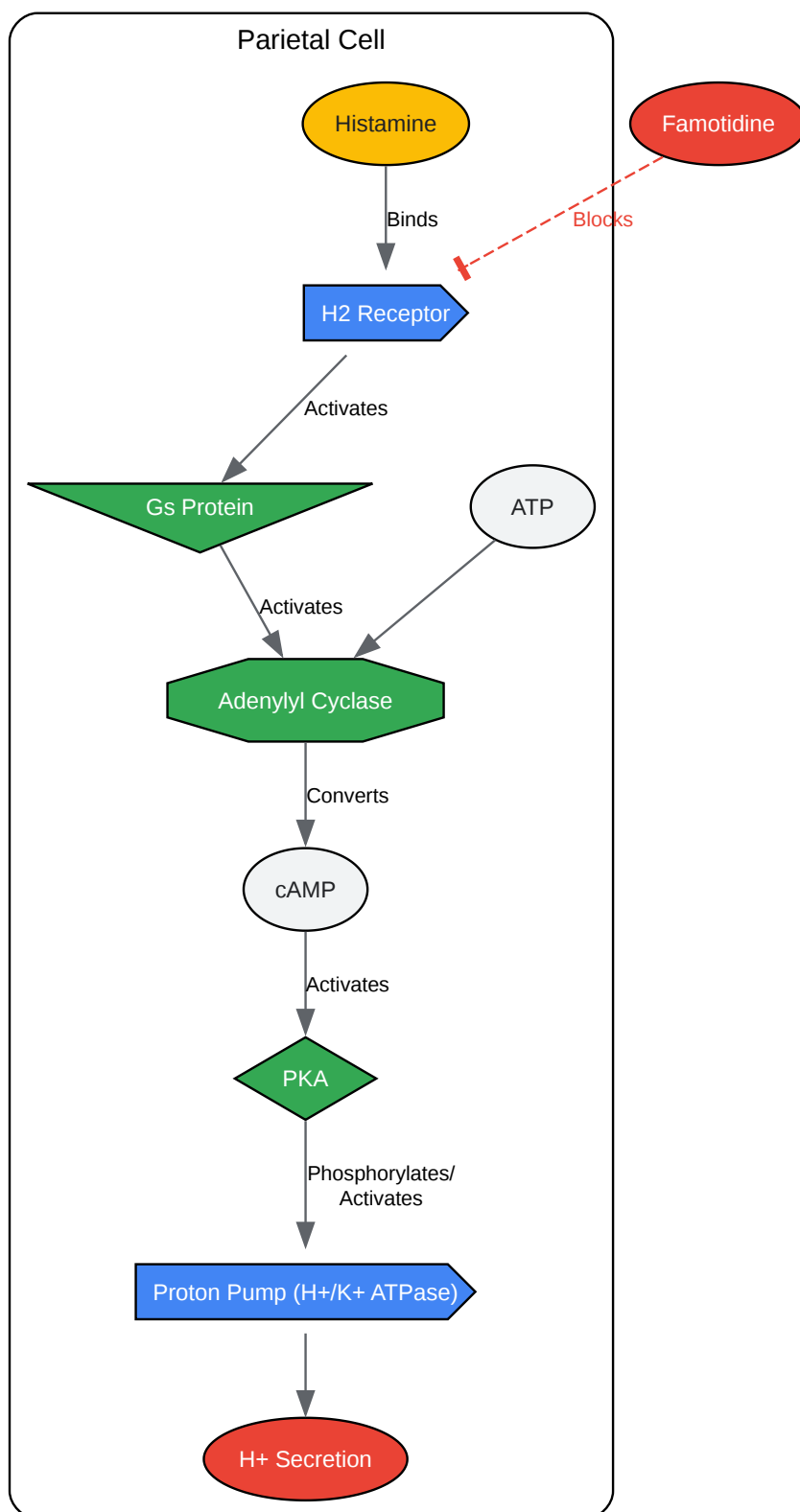
The primary application of **Famotidine-d4** is as an internal standard (IS) in bioanalytical methods, particularly for liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays. The use of a stable isotope-labeled IS is considered the gold standard in quantitative bioanalysis as it helps to correct for variability during sample preparation, injection, and ionization in the mass spectrometer.^[1]

Rationale for Using a Deuterated Internal Standard

The use of a deuterated internal standard provides several advantages over using a structural analog. The co-elution of the deuterated IS with the analyte of interest allows for effective compensation for matrix effects, which can cause ion suppression or enhancement and are a common source of variability and inaccuracy in bioanalytical data.^[2]







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References

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